

picoxystrobin mechanism of action QoI fungicide

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Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

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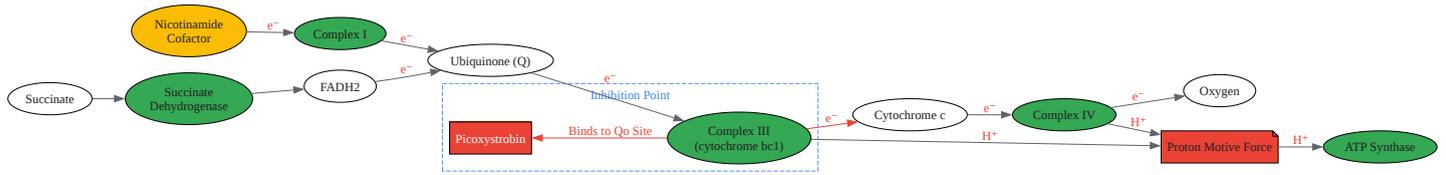
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Biochemical Mechanism of Action

Picoxystrobin's fungicidal activity stems from its action as a **Quinone outside Inhibitor (QoI)**, classified as a **Respiration Inhibitor (C)** and specifically within **FRAC Group 11** [1] [2].

- **Molecular Target:** It binds to the **Qo site (quinone outer binding site)** of the cytochrome bc1 complex (Complex III) in the fungal mitochondrial electron transport chain [2]. This binding inhibits electron transfer between cytochrome b and cytochrome c1, preventing the reduction of ubiquinol [1] [2].
- **Cellular Consequence:** The disruption halts ATP synthesis via oxidative phosphorylation, critically starving the fungal cell of energy [3]. This leads to the inhibition of spore germination, mycelial growth, and subsequent disease development [1].
- **Fungicidal Activity:** **Picoxystrobin** is primarily a **protectant** fungicide with **limited curative** properties, forming a protective barrier on plant surfaces to prevent fungal spore germination and penetration [1]. It exhibits **systemic** activity, allowing movement within the plant through xylem for broader protection [1] [4].

The following diagram illustrates the specific disruption point of **picoxystrobin** within the fungal mitochondrial electron transport chain:



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Diagram 1: **Picoxystrobin** inhibits electron transfer at the Qo site of cytochrome bc1 complex (Complex III), halting ATP production [1] [2].

Technical Profile and Usage

Parameter	Details
FRAC Group	11 (Quinone outside Inhibitors - QoIs) [1] [2]
Chemical Class	Strobilurin (Methoxyacrylate) [4] [2]
Resistance Risk	High [1]
Activity Spectrum	Broad-spectrum (Rusts, Powdery Mildew, Downy Mildew, Leaf Spots, Blights, etc.) [5] [2]
Formulation Example	Picoxystrobin 22.52% SC (Suspension Concentrate) [2]

Crop	Target Disease	Pathogen Example	Dosage (ml/acre) [2]
Cereals (Wheat, Barley)	Rusts, Powdery Mildew, Net Blotch, Tan Spot	<i>Puccinia spp.</i> , <i>Blumeria graminis</i>	Not Specified
Soybean	Rust, Leaf Spot	<i>Phakopsora pachyrhizi</i> , <i>Cercospora kikuchii</i>	160-170
Grape	Downy Mildew, Powdery Mildew	<i>Plasmopara viticola</i> , <i>Uncinula necator</i>	160-170
Rice	Rice Blast	<i>Pyricularia oryzae</i>	240-250
Cumin	Blight	<i>Alternaria burnsii</i>	160-170

Beyond direct fungal control, QoI fungicides like **picoxystrobin** induce "**physiological side effects**" or "**greening effect**" in plants [1]. This results from inhibited ethylene production, leading to delayed senescence, prolonged chlorophyll retention, improved nitrogen utilization, and strengthened cell walls [1].

Resistance Management

Pathogen resistance to QoI fungicides is a major concern, characterized as **high-risk** [1]. Mutations in the mitochondrial cytochrome b gene (e.g., G143A) can alter the Qo site, reducing fungicide binding affinity [1].

Key Management Strategies [1]:

- **Use in Mixtures:** Always apply **picoxystrobin** with effective fungicides from different FRAC groups (e.g., DMIs/Group 3, Multi-site M). Partners must control target diseases at their label rate.
- **Limit Applications:** Restrict to 1-2 applications per season; avoid sequential QoI use.
- **Apply Preventatively:** Use early in disease cycle when fungicide is most effective; avoid relying on curative properties under high disease pressure.
- **Follow Label Rates:** Use full recommended rates; avoid reduced or repeated rates that increase selection pressure.

Experimental Assessment Protocols

Research on fungicide effects requires standardized methodologies. The following diagram outlines a generalized workflow for in vitro assessment of fungicide impact on fungal organisms, synthesizing approaches from published studies [6].

Diagram 2: Generalized workflow for in vitro assessment of fungicide effects on fungal organisms [6].

Key Methodological Considerations [6]:

- **In Vitro Systems:** Use root organ cultures or plate assays to isolate fungicide effects without soil or environmental confounding factors.
- **Treatment Concentrations:** Test a range including low environmentally-relevant (e.g., 0.02 mg/L) and high (e.g., 2 mg/L) doses.
- **Control Groups:** Always include appropriate solvent controls.
- **Assessment Parameters:**
 - **Hyphal Healing (HHM):** Quantify septum formation and hyphal tip reconnection success rates.
 - **Spore Germination:** Assess percent germination inhibition relative to control.
 - **Mycelial Growth:** Measure radial growth or dry weight biomass.
 - **Cellular Respiration:** Conduct O₂ consumption assays polarographically.

Conclusion

Picoxystrobin serves as a potent QoI fungicide with a well-defined biochemical mechanism targeting fungal mitochondria. Its high resistance risk necessitates strict adherence to anti-resistance strategies, primarily through application in mixtures with different mode-of-action fungicides.

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